

physicochemical properties of 1-butyl-3-methylimidazolium dicyanamide

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Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium dicyanamide*

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An In-depth Technical Guide to the Physicochemical Properties of **1-Butyl-3-methylimidazolium Dicyanamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the ionic liquid **1-butyl-3-methylimidazolium dicyanamide** ([Bmim][DCA]). The information is tailored for researchers, scientists, and professionals in drug development who are interested in the potential applications of this versatile compound. [Bmim][DCA] is noted for its use as a green solvent in chemical reactions, in the development of advanced batteries and supercapacitors, and has been explored for its potential in drug formulation to improve the solubility and bioavailability of active pharmaceutical ingredients.^[1]

Core Physicochemical Properties

1-Butyl-3-methylimidazolium dicyanamide is an ionic liquid characterized by its low volatility and thermal stability, which makes it suitable for high-temperature processes.^[1] Its excellent solvation capabilities allow for the dissolution of a wide range of organic and inorganic materials.^[1] A notable feature of dicyanamide-based ionic liquids, including [Bmim][DCA], is their significantly lower density and viscosity, and higher electrical conductivity compared to

many conventional ionic liquids.[2] These properties are attributed to the weaker cation-anion interaction and the V-shaped, non-spherical structure of the dicyanamide anion.[2]

General Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ N ₅	[1][3][4]
Molecular Weight	205.26 g/mol	[3][4]
Appearance	Yellow to orange liquid	[1]
Melting Point	-6 °C	[1][3]
Refractive Index	n ₂₀ /D 1.51	[1]

Transport and Thermal Properties

The following table summarizes key transport and thermal properties of [Bmim][DCA]. Note that these properties can be influenced by factors such as water content and temperature.

Property	Value	Conditions	Source
Density	1.06 g/cm ³	Not specified	[3]
1.07 g/mL	Not specified	[1]	
Viscosity	28 cP	Not specified	[3]
Conductivity	9.53 mS/cm	Not specified	[3]
Coefficient of Thermal Expansion (α)	$5.97 \times 10^{-4} \text{ K}^{-1}$	333 K	[5]

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of the physicochemical properties of ionic liquids. The following sections outline the typical protocols used for measuring the key properties of [Bmim][DCA].

Purity and Water Content Determination

Prior to any measurement, the purity of the ionic liquid is assessed, and the water content is minimized. Purity is often checked by ^1H and ^{13}C NMR spectroscopy.^[6] To reduce water and volatile compounds to negligible levels, the sample is typically subjected to vacuum (e.g., 0.1 Pa) with stirring at a moderate temperature (e.g., 353 K) for an extended period (e.g., at least 48 hours).^[7] The water content is then determined by Karl Fischer titration.^{[7][8]}

Density Measurement

Density measurements are commonly performed using a vibrating tube densimeter.^{[2][7][9]}

Methodology:

- **Calibration:** The densimeter is calibrated using substances with well-known densities, such as double-distilled water, methanol, toluene, and aqueous NaCl solutions.^{[7][9]}
- **Sample Introduction:** A small, precise volume of the degassed and dried ionic liquid is introduced into the vibrating U-tube of the densimeter.
- **Measurement:** The instrument measures the oscillation period of the tube, which is directly related to the density of the sample. Measurements are typically conducted over a range of temperatures and pressures. For instance, studies have reported density measurements for [Bmim][DCA] at temperatures ranging from 283.15 K to 393.15 K and pressures up to 100 MPa.^{[7][9]}

Viscosity Measurement

Viscosity is a critical parameter and is often measured using a rotational or falling ball viscometer.^{[2][7]}

Methodology (Rotational Viscometer):

- **Instrument:** A rotational viscometer, such as an Anton-Paar SVM 3000, is frequently used.^[7]
- **Sample Loading:** A defined volume of the ionic liquid is placed in the sample cell.

- **Measurement:** The instrument measures the torque required to rotate a spindle at a constant angular velocity within the sample. This torque is then used to calculate the dynamic viscosity. Measurements are performed at controlled temperatures.

Methodology (Falling Ball Viscometer):

- **Instrument:** An automated falling ball viscometer is another option.[\[2\]](#)
- **Measurement:** The viscosity is determined by measuring the time it takes for a ball to fall a specific distance through the ionic liquid under gravity. The viscosity is calculated using Stokes' law, taking into account the densities of the ball and the liquid.

Electrical Conductivity Measurement

The ionic conductivity is determined using a conductivity meter.[\[2\]](#)

Methodology:

- **Probe:** A conductivity probe, consisting of two electrodes with a known geometry, is immersed in the ionic liquid.
- **Measurement:** An alternating current is applied across the electrodes, and the resulting voltage is measured. The conductivity is calculated from the resistance of the sample. The measurements are typically carried out over a range of temperatures.

Surface Tension Measurement

Surface tension can be measured using methods like the Wilhelmy plate method or the buoyancy method.[\[10\]](#)

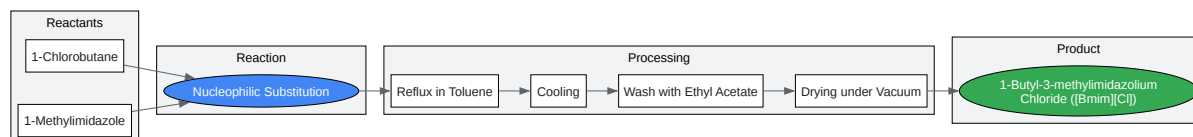
Methodology (Wilhelmy Plate Method):

- **Apparatus:** A platinum plate with a known perimeter is suspended from a balance.
- **Measurement:** The plate is brought into contact with the surface of the ionic liquid. The force required to pull the plate from the surface is measured, and this force is used to calculate the surface tension. The combined expanded uncertainty at a 0.95 confidence level for this method is estimated to be $0.1 \text{ mN}\cdot\text{m}^{-1}$.[\[10\]](#)

Visualizations

Synthesis Workflow of 1-Butyl-3-methylimidazolium Chloride ([Bmim][Cl]) as a Precursor

The synthesis of **1-butyl-3-methylimidazolium dicyanamide** often involves a two-step process, starting with the synthesis of a halide precursor, typically 1-butyl-3-methylimidazolium chloride ([Bmim][Cl]), followed by an anion exchange reaction. The following diagram illustrates the synthesis of [Bmim][Cl].

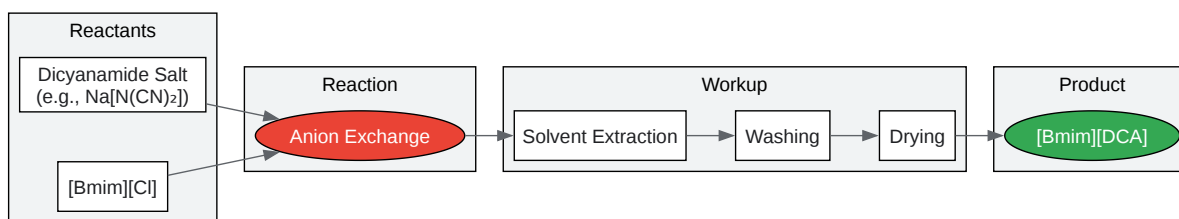


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Caption: Synthesis workflow for 1-butyl-3-methylimidazolium chloride.

Anion Exchange for the Synthesis of [Bmim][DCA]

Following the synthesis of [Bmim][Cl], an anion exchange reaction is performed to produce [Bmim][DCA].

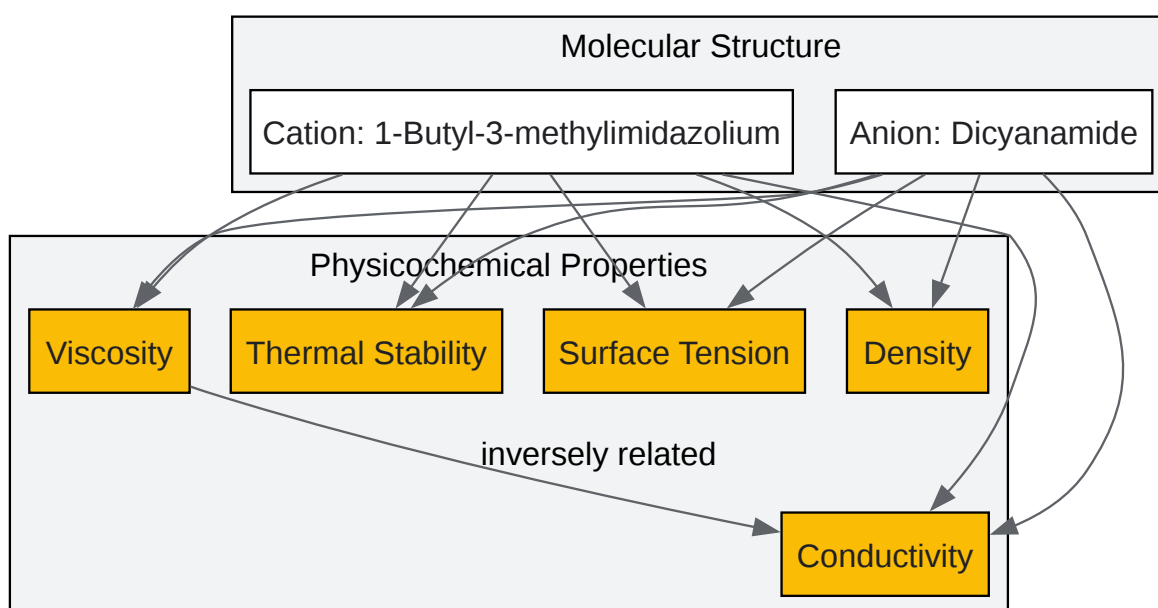


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Caption: Anion exchange reaction for the synthesis of [Bmim][DCA].

Relationship between Physicochemical Properties

The physicochemical properties of ionic liquids are interconnected. For instance, viscosity and conductivity are inversely related, as described by the Walden rule.^[2] This relationship is crucial for applications in electrochemistry.



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